

Benzofurodil: An Obscure Cardiotonic Agent

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Compound of Interest

Compound Name: *Benzofurodil*

Cat. No.: *B1663190*

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Despite its classification as a cardiotonic agent for the treatment of congestive heart failure, publicly available scientific literature on **Benzofurodil** (also known as Benfurodil hemisuccinate) is remarkably scarce, precluding the creation of a detailed technical guide as requested.

While initial searches identified **Benzofurodil** as a compound with the chemical formula $C_{19}H_{18}O_7$ and a molecular weight of 358.34, in-depth information regarding its mechanism of action, experimental protocols, quantitative efficacy and safety data, and associated signaling pathways is not readily available in prominent scientific databases or research publications.

Chemical and Physical Properties

Property	Value	Source
Chemical Name	Benfurodil hemisuccinate	
CAS Number	3447-95-8	
Molecular Formula	$C_{19}H_{18}O_7$	
Molecular Weight	358.34 g/mol	

Limited Available Information

Benzofurodil is listed as a cardiotonic agent, suggesting it possesses positive inotropic effects, thereby increasing the force of myocardial contraction. Such agents are typically used in the management of heart failure. However, beyond this general classification, specific details about its pharmacological profile are not described in the accessible literature.

The compound is a benzofuran derivative. This class of molecules has been investigated for a variety of pharmacological activities, including antiarrhythmic, anticancer, and vasodilator effects. However, research papers focusing specifically on **Benzofurodil** are not found, which prevents a detailed discussion of its structure-activity relationship or a comparison with other benzofuran-based compounds.

Inability to Fulfill Core Requirements

Due to the lack of primary scientific literature, it is not possible to provide the requested in-depth technical guide. Specifically:

- **Data Presentation:** No quantitative data from preclinical or clinical studies on **Benzofurodil** could be located to summarize in tabular format.
- **Experimental Protocols:** Detailed methodologies for key experiments involving **Benzofurodil** are absent from the public domain.
- **Signaling Pathways and Visualizations:** Without information on the mechanism of action, no signaling pathways can be described or visualized.

It is possible that research on **Benzofurodil** was conducted but not published in easily accessible journals, or that the compound is no longer in active development or clinical use, leading to a lack of recent scientific discourse. The introduction of the drug in France in 1970 suggests it may be an older therapeutic agent with limited contemporary research documentation.

Further investigation would require access to specialized historical pharmaceutical databases or non-digitized records which are beyond the scope of this search. Therefore, a comprehensive technical whitepaper on the core aspects of **Benzofurodil** cannot be constructed at this time.

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